

Handling and storage precautions for Isopropyl 2-methoxyacetate

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Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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An In-depth Technical Guide to the Handling and Storage of **Isopropyl 2-methoxyacetate**

For researchers, scientists, and professionals in drug development, the safe handling and storage of chemical reagents are paramount. This guide provides a comprehensive overview of the necessary precautions for **Isopropyl 2-methoxyacetate**, a flammable liquid and potential irritant. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the integrity of the compound for experimental use.

Physicochemical Properties

Isopropyl 2-methoxyacetate is a colorless to pale yellow liquid.^{[1][2]} A summary of its key physical and chemical properties is presented below to inform risk assessment and handling procedures.

Property	Value
CAS Number	17640-21-0
Molecular Formula	C ₆ H ₁₂ O ₃
Molecular Weight	132.16 g/mol [3][4]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	160°C at 760 mmHg[5]
Flash Point	49.9°C[5]
Density	0.959 g/cm ³
Vapor Pressure	2.44 mmHg at 25°C[5]
Refractive Index	1.398[5]
Solubility	Soluble in organic solvents; low solubility in water.[1]

Hazard Identification and Classification

Isopropyl 2-methoxyacetate is classified as a flammable liquid and vapor.[3][6][7] It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.[3][6][7]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[6][7]
- H315: Causes skin irritation.[3][6][7]
- H319: Causes serious eye irritation.[3][6][7]
- H335: May cause respiratory irritation.[3][6][7]

Handling Precautions

When working with **Isopropyl 2-methoxyacetate**, it is imperative to use appropriate personal protective equipment (PPE) and engineering controls to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][6]
- Ensure eyewash stations and safety showers are readily accessible.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are required to prevent skin contact.[3][6]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[3]

General Handling Practices:

- Keep the container tightly closed when not in use.[3][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6][7] No smoking is permitted in the handling area.[3][6][7]
- Use only non-sparking tools to prevent ignition.[3][6]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[3][6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][6]
- Wash hands thoroughly after handling.[3][6]
- Do not eat, drink, or smoke in the work area.[3]

Storage Recommendations

Proper storage of **Isopropyl 2-methoxyacetate** is essential for maintaining its stability and preventing hazardous situations.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed to prevent the escape of vapors.[3][6]
- Store away from heat, sources of ignition, and direct sunlight.[7][8]
- Some suppliers recommend refrigeration for long-term storage.[2][9]

Incompatible Materials:

- Keep away from strong oxidizing agents.[3]

Emergency Procedures

In the event of a spill or exposure, follow these emergency procedures:

Spill Response:

- Remove all sources of ignition.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment.[3]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[3]
- Do not let the product enter drains or waterways.[3]

First Aid Measures:

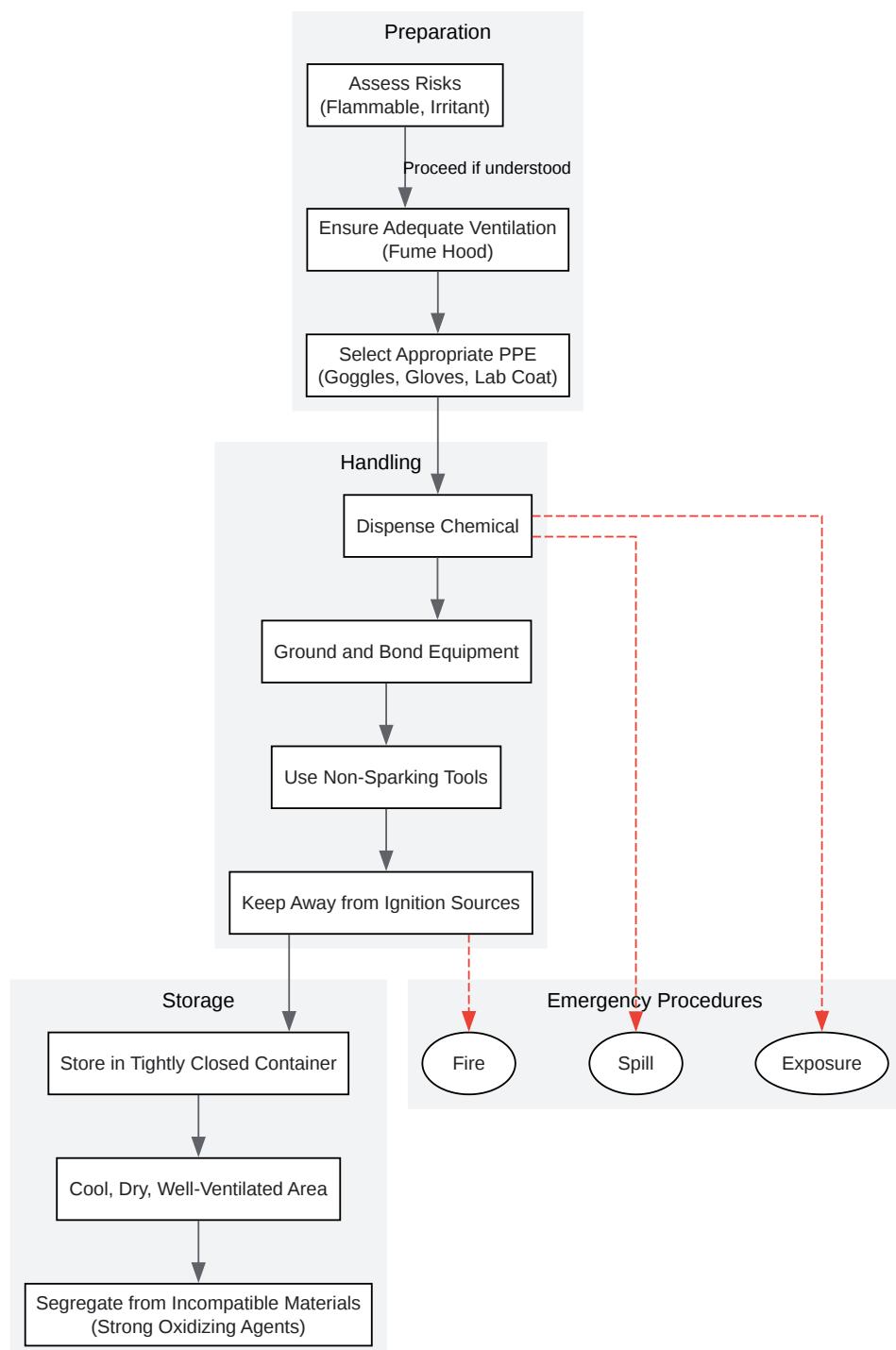
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[3]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[7]

Logical Workflow for Handling and Storage

The following diagram illustrates the decision-making process and necessary precautions for the safe handling and storage of **Isopropyl 2-methoxyacetate**.

Workflow for Isopropyl 2-methoxyacetate

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Caption: A flowchart outlining the necessary steps for safely handling and storing **Isopropyl 2-methoxyacetate**.

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